

Application Note: High-Fidelity NIR Flow Cytometry using Rigidified Bis-Azide Cy7

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Compound of Interest

Compound Name: *N,N'-bis-(azide-PEG3)-chlorocyclohexenyl Cy7*

Cat. No.: *B13721175*

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Executive Summary

This guide details the application of **N,N'-bis-(azide-PEG3)-chlorocyclohexenyl Cy7** (hereafter referred to as Bis-Azide-Cyc-Cy7) in multicolor flow cytometry. This specialized fluorophore integrates three critical engineering features:

- **Chlorocyclohexenyl Ring:** A rigidifying bridge in the polymethine chain that significantly enhances photostability and quantum yield (~20% increase) compared to standard Cy7, while preventing cis-trans isomerization.
- **Bis-Azide Functionality:** Symmetric dual-azide groups allow for high-efficiency "Click" chemistry (CuAAC or SPAAC) conjugation to alkyne-tagged biomolecules.
- **PEG3 Linkers:** Hydrophilic spacers that ensure aqueous solubility and reduce non-specific hydrophobic binding, a common artifact in NIR dyes.

Primary Application: High-parameter flow cytometry panels requiring a stable, bright Near-Infrared (NIR) channel (Ex 750 nm / Em 773 nm) for metabolic labeling (e.g., cell proliferation via EdU) or site-specific immunoconjugation.

Technical Background & Mechanism

The Molecule: Why Rigidified Cy7?

Standard Cyanine 7 (Cy7) dyes suffer from low quantum yield in aqueous environments due to flexible polymethine chains that dissipate energy via non-radiative rotation. The chlorocyclohexenyl bridge locks the methine chain, reducing this rotation and increasing fluorescence intensity.

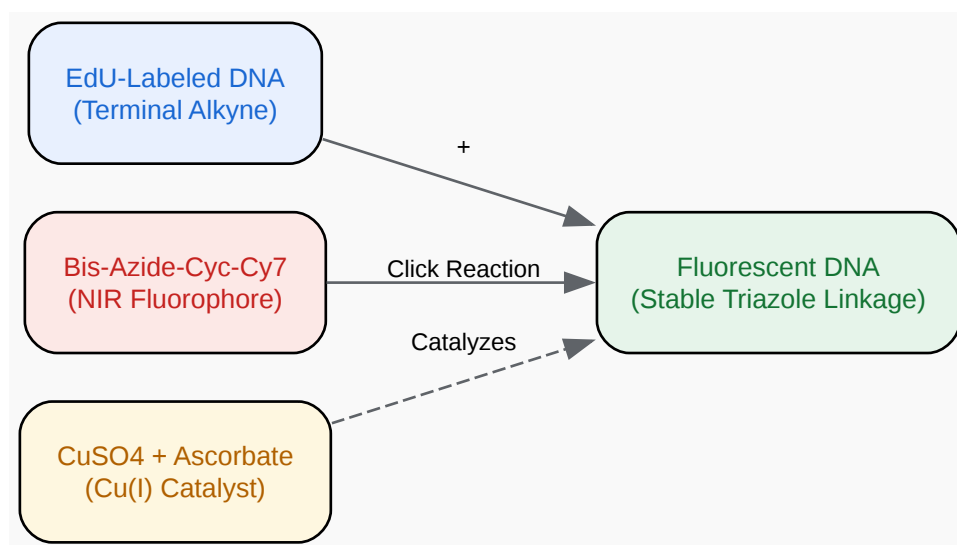
The "Bis-Azide" Advantage

The presence of two azide groups (

) confers a "High Avidity" potential. In the context of metabolic labeling (e.g., DNA labeling with EdU), the dye can react with high efficiency. While theoretical crosslinking can occur, in practice, the excess dye concentration drives rapid, robust labeling of alkyne-tagged targets.

Reaction Mechanism: CuAAC

The protocol below utilizes the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). The Bis-Azide-Cyc-Cy7 reacts with terminal alkynes incorporated into cellular DNA (EdU) to form stable triazole linkages.



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Figure 1: Mechanism of CuAAC reaction between EdU-incorporated DNA and Bis-Azide-Cyc-Cy7.

Protocol: NIR EdU Cell Proliferation Assay

Objective: Quantify cell proliferation in fixed cells using Bis-Azide-Cyc-Cy7, allowing the visible spectrum (FITC, PE, etc.) to remain free for other markers.

Materials Required^{[1][2]}

- Fluorophore: **N,N'-bis-(azide-PEG3)-chlorocyclohexenyl Cy7** (Stock: 1-5 mM in DMSO).
- Metabolic Label: 5-Ethynyl-2'-deoxyuridine (EdU) (10 mM stock in DMSO).
- Fixative: 4% Paraformaldehyde (PFA) in PBS.
- Permeabilization Buffer: 0.1% Triton X-100 in PBS + 1% BSA.
- Click Cocktail Components:
 - Copper(II) Sulfate (), 100 mM.
 - Sodium Ascorbate, 100 mM (Freshly prepared).
 - THPTA Ligand (Tris(3-hydroxypropyltriazolylmethyl)amine) - Crucial for protecting fluorescence from oxidative damage.

Step-by-Step Workflow

Phase 1: Metabolic Labeling

- Seed Cells: Culture cells (e.g., HeLa, Jurkat) to 60-70% confluency.
- Pulse: Add EdU to culture media (Final conc: 10 μ M).
- Incubate: 1–2 hours at 37°C (duration depends on cell cycle speed).
- Harvest: Wash cells 2x with PBS + 1% BSA. Pellet at 300 x g for 5 min.

Phase 2: Fixation & Permeabilization

- Fix: Resuspend pellet in 4% PFA (100 μ L per

cells). Incubate 15 min at Room Temp (RT).

- Wash: Add 1 mL PBS/BSA, pellet, and discard supernatant.
- Permeabilize: Resuspend in 0.1% Triton X-100 Perm Buffer. Incubate 15 min at RT.

Phase 3: The "Click" Reaction

Critical Step: Prepare the reaction cocktail immediately before use. Add ingredients in the specific order below to prevent copper precipitation.

Reaction Cocktail (per 1 mL - sufficient for 10 samples):

Order	Component	Volume	Final Conc.	Function
1	PBS (1x)	860 µL	-	Buffer

| 2 | CuSO

(100 mM) | 20 µL | 2 mM | Catalyst Source | | 3 | THPTA Ligand (50 mM) | 10 µL | 0.5 mM | Cu(I) Stabilizer | | 4 | Bis-Azide-Cyc-Cy7 (1 mM) | 10 µL | 10 µM | NIR Probe | | 5 | Sodium Ascorbate (100 mM) | 100 µL | 10 mM | Reducing Agent |

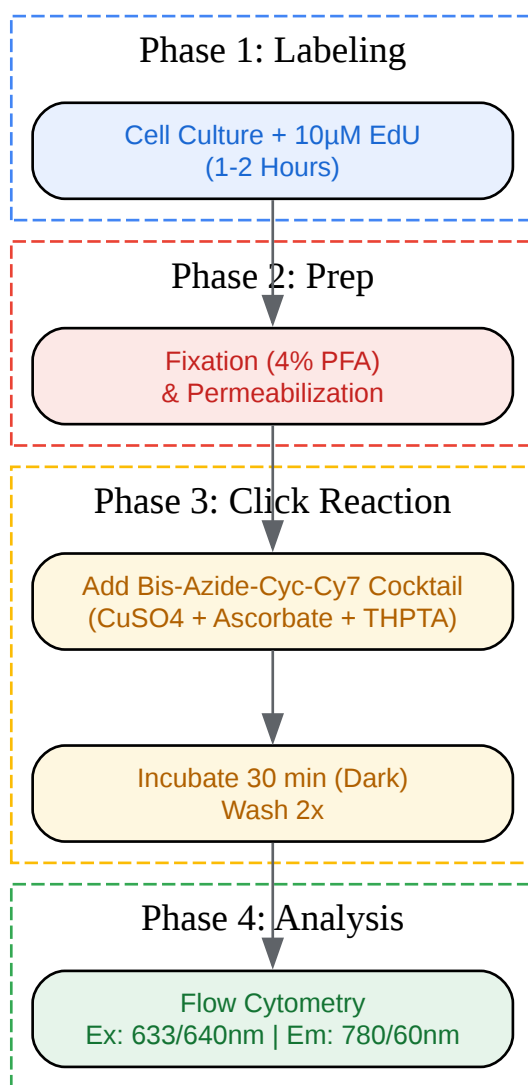
- Reaction: Add 100 µL of the Cocktail to each cell pellet (approx cells).
- Incubate: 30 minutes at RT in the dark.
- Wash: Wash 2x with Perm Buffer (this removes unreacted dye).
- Counterstain (Optional): Stain with DAPI if DNA content analysis is required, though Cy7 signal itself correlates with S-phase.

Phase 4: Flow Cytometry Acquisition

- Instrument: Flow Cytometer equipped with a Red (633/640 nm) or NIR laser.
- Filters: Select the 780/60 nm (or similar Cy7/APC-Cy7) bandpass filter.

- Gating:
 - FSC/SSC (Cells) -> Singlets (FSC-A vs FSC-H) -> Cy7 Histogram.
 - Positive: Cells in S-phase (High Cy7 signal).
 - Negative: Cells in G0/G1/G2 (Low Cy7 signal).

Experimental Workflow Diagram



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Figure 2: Step-by-step workflow for EdU-based proliferation assay using Bis-Azide-Cyc-Cy7.

Troubleshooting & Optimization

Issue	Possible Cause	Solution
Low Signal	Incomplete Click Reaction	Ensure Sodium Ascorbate is fresh (oxidizes rapidly). Increase dye concentration to 20 μ M.
High Background	Hydrophobic Dye Aggregation	Increase BSA in wash buffer to 3%. Ensure the dye is fully dissolved in DMSO before adding to cocktail.
Cell Clumping	Crosslinking by Bis-Azide	Although rare at these ratios, if doublets increase, reduce dye concentration or increase the molar excess of dye relative to EdU sites to prevent bridging.
Fluorescence Loss	Oxidative Bleaching	THPTA is mandatory. Without it, the copper/ascorbate redox cycle generates ROS that destroy Cyanine dyes.

References

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Sources

- 1. Azide | BroadPharm [broadpharm.com]
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